

Technical Support Center: Optimizing Acylation Reactions with 2-Acetoxypropionyl Chloride

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Acetoxypropionyl chloride

Cat. No.: B1275879

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This guide provides researchers, scientists, and drug development professionals with comprehensive troubleshooting and frequently asked questions (FAQs) for optimizing acylation reactions using **2-Acetoxypropionyl chloride**.

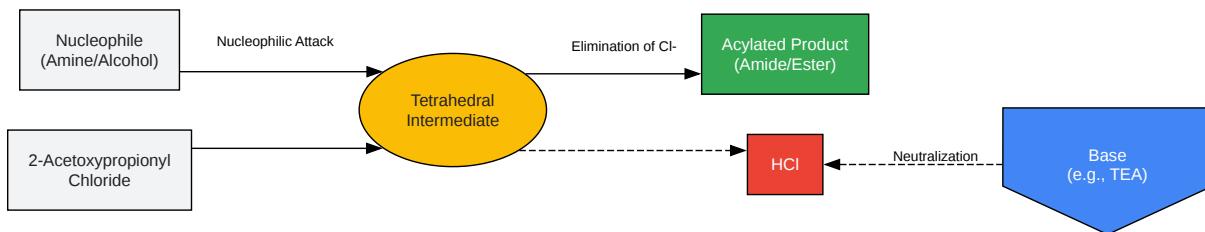
Section 1: Frequently Asked Questions (FAQs)

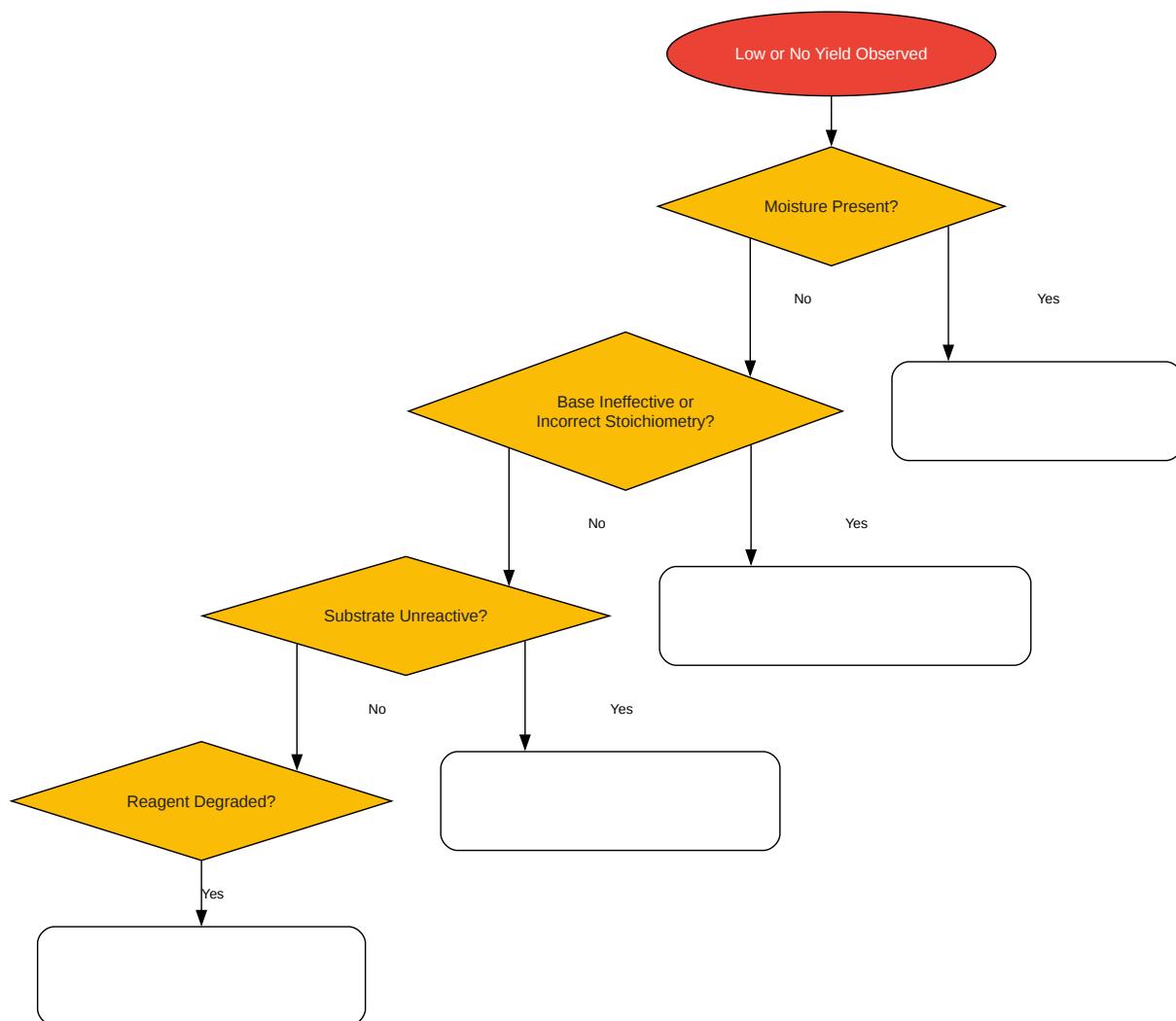
Q1: What is **2-Acetoxypropionyl chloride** and what are its primary applications?

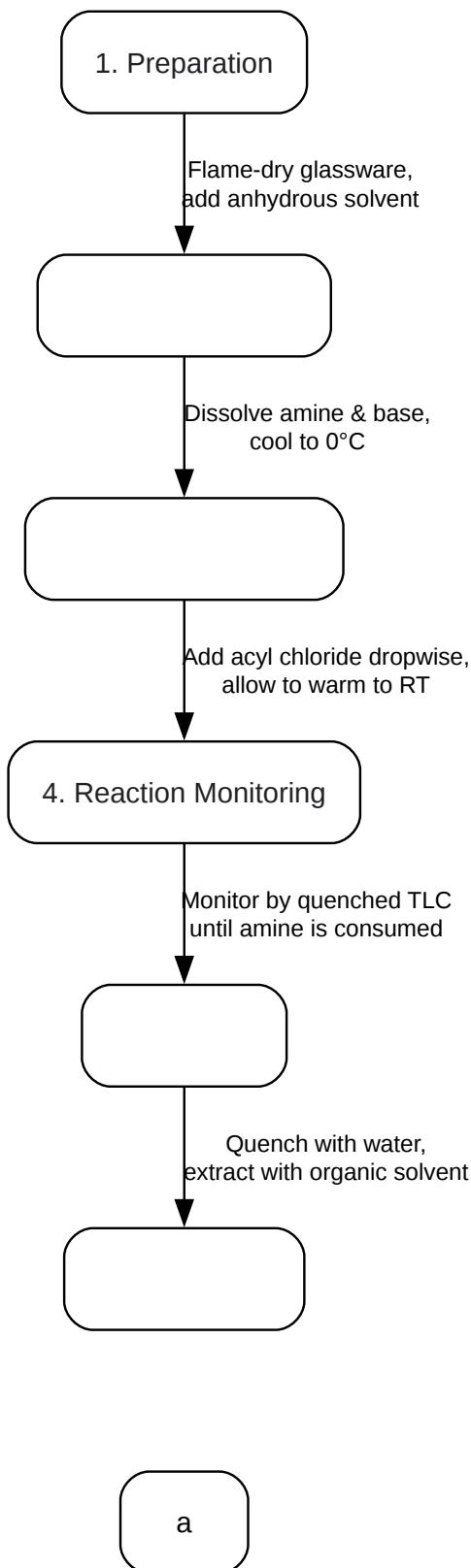
A1: **2-Acetoxypropionyl chloride** is a chiral acylating agent.^[1] Its primary function is to act as an electrophile, transferring the (S)-(-)-acetoxypropionyl group to nucleophiles like amines and alcohols to form amides and esters, respectively.^[2] Due to its reactivity and chiral nature, it is a valuable intermediate in the synthesis of complex organic molecules and pharmaceuticals, including iodinated contrast agents.^{[2][3][4]}

Q2: What is the general reaction mechanism for acylation with **2-Acetoxypropionyl chloride**?

A2: The reaction proceeds via a nucleophilic acyl substitution mechanism. The process involves a nucleophile (such as an amine or alcohol) attacking the carbonyl carbon of the acyl chloride, forming a transient tetrahedral intermediate. Subsequently, the carbonyl group reforms with the expulsion of a chloride ion, and a final deprotonation step yields the acylated product.^[1]







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References

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